A Comparative Guide to the Structure-Activity Relationship of SIRT5 Inhibitors

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Compound of Interest

Compound Name: *SIRT5 inhibitor*

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Sirtuin 5 (SIRT5), a member of the NAD+-dependent lysine deacylase family, has emerged as a significant therapeutic target for a range of diseases, including cancer, metabolic disorders, and neurodegenerative diseases.[1][2][3] Primarily located in the mitochondria, SIRT5 catalyzes the removal of negatively charged acyl groups such as succinyl, malonyl, and glutaryl from lysine residues on substrate proteins.[2][4][5] This post-translational modification plays a crucial role in regulating cellular metabolism and stress responses.[6][7][8] The development of potent and selective **SIRT5 inhibitor**s is therefore a key area of research for modulating these pathways. This guide provides a comparative analysis of the structure-activity relationships (SAR) of various classes of **SIRT5 inhibitor**s, supported by experimental data and detailed methodologies.

Comparative Analysis of **SIRT5 Inhibitors**

The landscape of **SIRT5 inhibitor**s encompasses a variety of chemical scaffolds, from peptide-based molecules to small molecule inhibitors. Their development has been guided by understanding the unique structural features of the SIRT5 active site. Key residues, such as

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Tyr102 and Arg105, are crucial for recognizing the negatively charged acyl-lysine substrates and are often targeted in inhibitor design.[9][10]

Below is a summary of representative **SIRT5 inhibitor**s, categorized by their chemical class, highlighting their inhibitory potency and selectivity.

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Inhibitor Class	Representative Inhibitor	Target Activity	IC50 (μM)	Selectivity Notes	Reference(s)
Thiosuccinyl Peptides	H3K9TSu	Desuccinylase	5	Specific for SIRT5; no inhibition of SIRT1-3 at 100 μM.	[11]
(E)-2-cyano-N-phenyl-3-(5-phenylfuran-2-yl)acrylamide Derivatives	Compound 37	Desuccinylase	5.59 ± 0.75	Selective over SIRT2 and SIRT6. Competitive with the succinyl-lysine substrate.	[9][12]
3-Thioureidopropanoic Acid Derivatives	Compound 31	Deglutarylase	3.0	Highly selective for SIRT5 over SIRT1-3 and SIRT6 (IC50 > 600 μM).	[12]
2-Hydroxybenzoic Acid Derivatives	Compound 11	Desuccinylase	26.4 ± 0.8	Selective over SIRT1, SIRT2, and SIRT3.	[13]
Cyclic Pentapeptides	Compound 4a	Desuccinylase	7.5	Selective over SIRT1-3 and SIRT6 (IC50 > 1 mM).	[4]
Suramin	Suramin	Desuccinylase	25 - 28.4	Broad-spectrum sirtuin inhibitor, also	[11][13]

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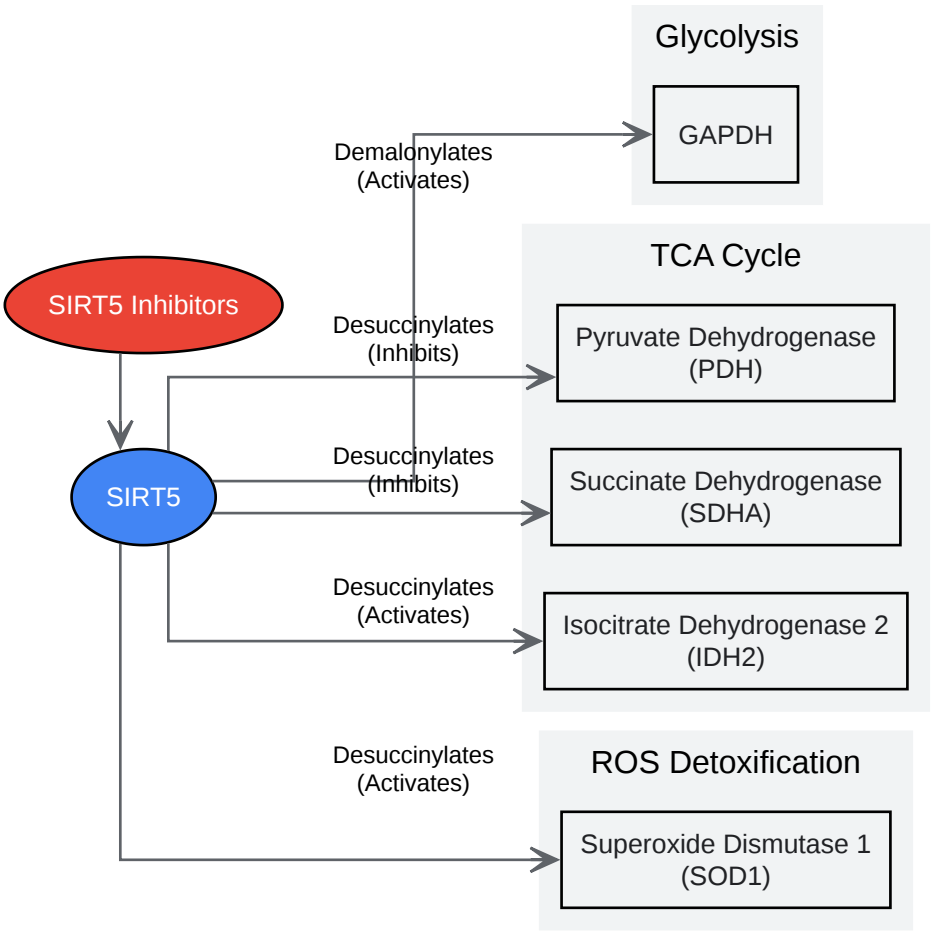
				inhibits SIRT1-3.	
Nicotinamide	Nicotinamide	General Deacylase	High µM range	General sirtuin inhibitor, but SIRT5's deacetylase activity shows unusual insensitivity.	[7][14]

Key Signaling Pathways Involving SIRT5

SIRT5 plays a critical role in regulating various metabolic pathways by deacylating key enzymes. Understanding these pathways is essential for elucidating the mechanism of action of **SIRT5 inhibitor**s.

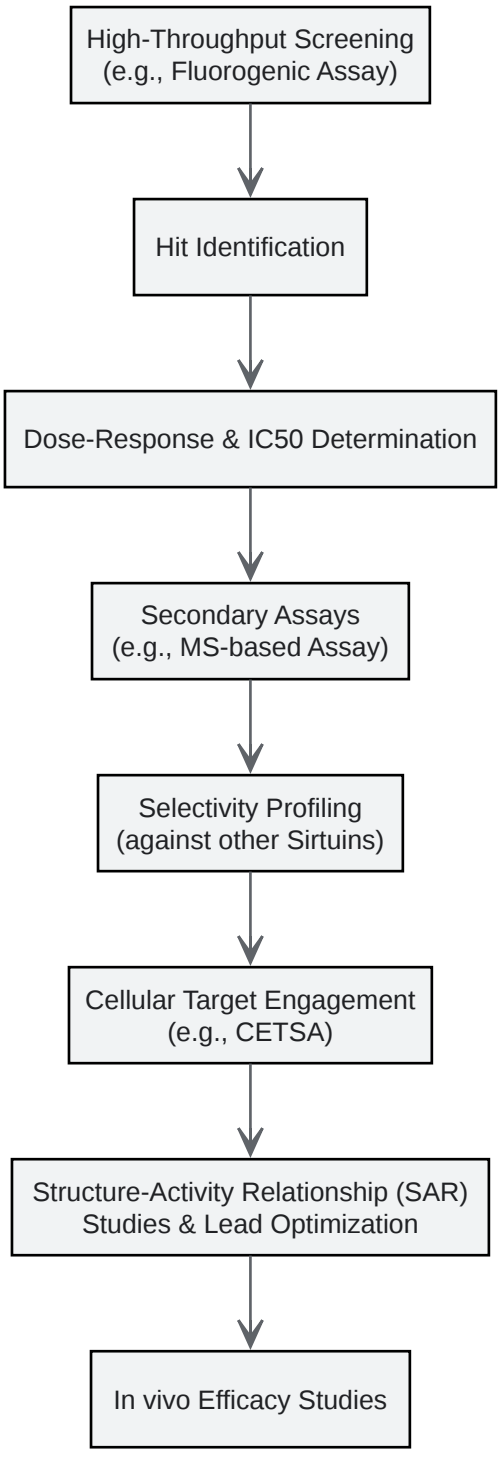
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SIRT5-Mediated Metabolic Regulation



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SIRT5 Inhibitor Discovery Workflow



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